

Solubility Profile of 3-Bromoanisole in Common Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: **3-Bromoanisole**

Cat. No.: **B1666278**

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility characteristics of **3-bromoanisole** in a range of common organic solvents. This information is critical for its application in organic synthesis, pharmaceutical development, and materials science, where it serves as a key intermediate.

Core Concepts in Solubility

The solubility of a substance is its ability to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution. The principle of "like dissolves like" is a fundamental concept in predicting solubility, suggesting that substances with similar polarities are more likely to be soluble in one another. **3-Bromoanisole**, with its polar ether group and a larger, less polar brominated benzene ring, exhibits a nuanced solubility profile. Temperature also plays a crucial role, with solubility generally increasing with a rise in temperature.

Quantitative Solubility Data

While comprehensive quantitative solubility data for **3-bromoanisole** across a wide range of organic solvents is not readily available in published literature, a combination of qualitative descriptions and a specific quantitative value for water solubility provides valuable insights. The following table summarizes the available information.

Solvent Category	Solvent	Chemical Formula	Solubility Description	Quantitative Solubility (at 25 °C)	Citations
Water	Water	H ₂ O	Practically Insoluble	131 mg/L	[1]
Alcohols	Methanol	CH ₃ OH	Miscible, Slightly Soluble	Not Available	[2] [3] [4] [5] [6] [7] [8]
Ethanol	C ₂ H ₅ OH	Soluble	Not Available	[2] [4]	
Ethers	Diethyl Ether	(C ₂ H ₅) ₂ O	Soluble	Not Available	[2] [4]
Aromatic Hydrocarbons	Benzene	C ₆ H ₆	Miscible, Soluble	Not Available	[2] [3] [4] [5] [6] [7] [8]
Toluene	C ₇ H ₈	Miscible	Not Available	[3] [5] [6] [7] [8]	
Halogenated Solvents	Dichloromethane	CH ₂ Cl ₂	Miscible	Not Available	[3] [5] [6] [7] [8]
Alkanes	Hexane	C ₆ H ₁₄	Miscible	Not Available	[3] [5] [6] [7] [8]
Sulfoxides	Dimethyl Sulfoxide (DMSO)	(CH ₃) ₂ SO	Sparingly Soluble	Not Available	[2] [8]
Amides	Dimethylformamide (DMF)	(CH ₃) ₂ NCHO	Very Soluble	Not Available	[9]
Esters	Ethyl Acetate	CH ₃ COOC ₂ H ₅	Soluble	Not Available	[10]
Ketones	Acetone	(CH ₃) ₂ CO	Soluble	Not Available	[9]
Other	Carbon Disulfide	CS ₂	Soluble	Not Available	[2] [4]

Experimental Protocols for Solubility Determination

A precise and reproducible experimental protocol is essential for determining the quantitative solubility of a compound. The following is a detailed methodology based on the gravimetric method, which is a common and reliable technique for solid and liquid solutes.

Objective: To determine the solubility of **3-bromoanisole** in a given organic solvent at a specific temperature.

Materials:

- **3-Bromoanisole** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (readable to ± 0.1 mg)
- Constant temperature water bath or incubator
- Vials with screw caps
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Oven for drying

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **3-bromoanisole** to a vial containing a known volume of the selected organic solvent. The excess solute is crucial to ensure that the solution becomes saturated.
 - Seal the vial tightly to prevent solvent evaporation.

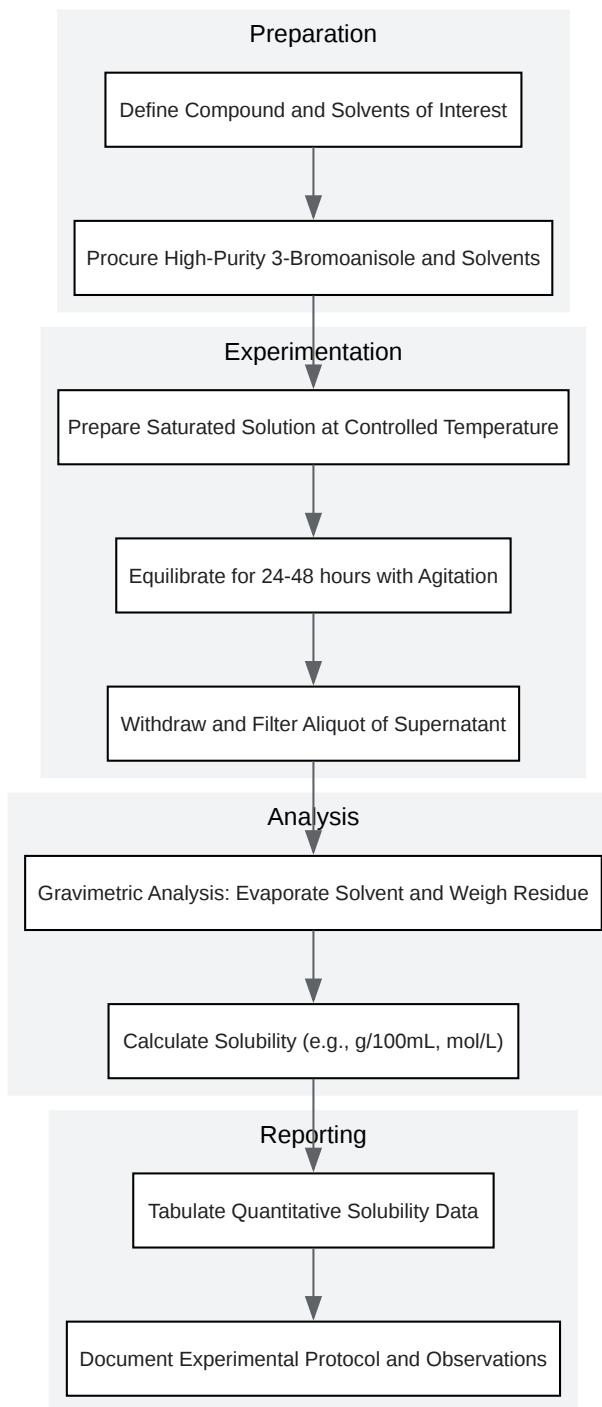
- Place the vial in a constant temperature water bath or incubator set to the desired temperature (e.g., 25 °C, 37 °C).
- Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. A magnetic stirrer or a shaker can be used for this purpose.
- Sample Withdrawal and Filtration:
 - After the equilibration period, allow the vial to stand undisturbed in the constant temperature bath for at least 2 hours to allow any undissolved solute to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed pipette to avoid precipitation of the solute due to temperature changes.
 - Immediately filter the withdrawn sample through a syringe filter into a pre-weighed, dry volumetric flask. This step is critical to remove any undissolved microparticles.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Carefully evaporate the solvent from the volumetric flask. This can be done under a gentle stream of nitrogen or in a fume hood, followed by drying in an oven at a temperature below the boiling point of **3-bromoanisole** to a constant weight.
 - Once the solvent is completely removed, accurately weigh the volumetric flask containing the dried **3-bromoanisole** residue.
- Calculation of Solubility:
 - The mass of the dissolved **3-bromoanisole** is the difference between the final weight of the flask with the residue and the initial weight of the empty flask.
 - The solubility can then be calculated in various units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

Solubility (g/100 mL) = (Mass of residue (g) / Volume of solution withdrawn (mL)) * 100

Logical Workflow for Solubility Assessment

The following diagram illustrates a logical workflow for assessing the solubility of a compound like **3-bromoanisole**.

Workflow for Solubility Assessment of 3-Bromoanisole

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Caption: A logical workflow for the experimental determination of **3-bromoanisole** solubility.

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References

- 1. manavchem.com [manavchem.com]
- 2. 3-Bromoanisole | 2398-37-0 [chemicalbook.com]
- 3. 3-Bromoanisole, 98+% | Fisher Scientific [fishersci.ca]
- 4. sfdchem.com [sfdchem.com]
- 5. 3-Bromoanisole [chembk.com]
- 6. 3-Bromoanisole, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 7. Page loading... [guidechem.com]
- 8. 2398-37-0 CAS MSDS (3-Bromoanisole) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. solubilityofthings.com [solubilityofthings.com]
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